

Improving fixation rate of reactive dyes on cellulose fibers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Reactive yellow 17*

Cat. No.: *B1585502*

[Get Quote](#)

Technical Support Center: Reactive Dyes on Cellulose Fibers

This technical support center provides in-depth troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing the fixation rate of reactive dyes on cellulose fibers.

Frequently Asked Questions (FAQs)

Q1: What is the fundamental mechanism of reactive dye fixation on cellulose fibers?

A1: The reactive dyeing process involves three main stages:

- Exhaustion: The dye is absorbed by the cellulose fiber from the dyebath, a process facilitated by electrolytes like salt.[\[1\]](#)[\[2\]](#)
- Fixation: Under alkaline conditions, the reactive group of the dye forms a strong, permanent covalent bond with the hydroxyl (-OH) groups of the cellulose fiber.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Wash-off: Unfixed and hydrolyzed dye is removed from the fiber surface to ensure good wash fastness.[\[1\]](#)[\[2\]](#)[\[5\]](#)

Q2: What is dye hydrolysis and why is it a problem?

A2: Dye hydrolysis is a competing reaction where the reactive dye reacts with the hydroxyl ions (OH^-) in the water instead of the cellulose fiber.[1][4][6] This hydrolyzed dye is no longer reactive and cannot form a covalent bond with the fiber, leading to a lower fixation rate, wasted dye, and increased effluent load.[4][6][7] The amount of dye lost to hydrolysis can be significant, sometimes accounting for up to 40-60% of the dye used.[6]

Q3: What are the key factors influencing the fixation rate?

A3: Several critical parameters must be controlled to maximize the fixation rate:

- Alkali Type and Concentration: Alkali is essential as it causes the cellulose hydroxyl groups to dissociate, forming the cellulosate ion (Cell-O^-) which then reacts with the dye.[8] The pH of the dye bath is a key factor.[9]
- Electrolyte (Salt) Concentration: Since reactive dyes have a low affinity for cellulose, electrolytes are used to promote dye exhaustion onto the fiber by neutralizing the negative surface charge of the cotton.[1][10][11]
- Dyeing Temperature: Temperature affects the rate of dye diffusion, fixation, and hydrolysis.[1] An optimal temperature balances a high rate of fixation with a low rate of hydrolysis.[12]
- Dyeing Time: Sufficient time is needed for both the exhaustion and fixation phases to occur completely.[4]
- Liquor Ratio: This is the ratio of the weight of the dye bath to the weight of the fabric. Lower liquor ratios generally require less salt to achieve adequate exhaustion.[1]

Q4: How does the type of reactive group on the dye affect fixation?

A4: The reactivity of the dye is determined by its reactive group (e.g., monochlorotriazine (MCT), vinyl sulphone (VS)).[3] Dyes with higher reactivity can be fixed at lower temperatures and pH but may also be more prone to hydrolysis.[13] Bifunctional dyes, which contain two reactive groups, can potentially achieve higher fixation rates.[6][14]

Troubleshooting Guide

Problem 1: Low Color Yield or Pale Shades

Potential Cause	Recommended Solution
Insufficient Alkali	<p>The pH may be too low for the cellulose to become sufficiently ionized for reaction. Verify the pH is within the optimal range (typically 10.5-11) for the specific reactive dye used.[1] [15] Increase the alkali concentration incrementally.[3]</p>
Inadequate Electrolyte	<p>Poor exhaustion of the dye onto the fiber before fixation. Increase the salt concentration, especially for medium to deep shades.[1][11]</p> <p>The amount of salt can be increased up to 100 g/L for deep shades.[10]</p>
Dyeing Temperature Too High or Too Low	<p>If the temperature is too low, the rate of fixation is very slow.[1] If it is too high, dye affinity decreases and the rate of hydrolysis increases faster than the rate of fixation.[1][4] Adhere to the dye manufacturer's recommended temperature, often around 60°C for common bifunctional dyes.[12]</p>
Premature Dye Hydrolysis	<p>The dye and alkali solutions were mixed and left to stand for too long before use. Always prepare dye and alkali solutions separately and mix them just before starting the fixation step.[1][6]</p>

Problem 2: Poor Wash Fastness and Staining

Potential Cause	Recommended Solution
Ineffective Wash-off	Unfixed and hydrolyzed dye remains on the fiber surface. [6] Implement a thorough post-dyeing washing process, including multiple rinses and a high-temperature soaping step (e.g., 90°C for 15-20 minutes) to remove all residual dye. [16] [17]
Excessive Dye Hydrolysis	A high percentage of the dye reacted with water instead of the fiber. Optimize fixation conditions (pH, temperature, time) to favor the dye-fiber reaction over hydrolysis. [4] Using a mixed alkali system (soda ash and caustic soda) can sometimes improve fixation for deep shades. [8] [18]
High Dye Aggregation	Very high salt concentrations can cause dye molecules to aggregate, leading to poor diffusion into the fiber and easy removal during washing. [10] [19] Avoid excessive salt concentrations beyond the optimum level for the specific shade depth. [10]

Quantitative Data on Fixation Parameters

Table 1: Effect of Electrolyte (Salt) Concentration on Dye Fixation

Salt Concentration (g/L)	Dye Exhaustion (%)	Dye Fixation (%)	Color Strength (K/S)
10	Low	Low	Low
40	High	High	High
50	Optimum	Optimum	Optimum
>50	No significant increase	No significant increase	No significant increase

Data synthesized from a study on Reactive Red 195. Optimum results were achieved around 40-50 g/L.[3]

Table 2: Effect of Alkali (Soda Ash) Concentration on Dye Fixation

Alkali Concentration (g/L)	Dye Exhaustion (%)	Dye Fixation (%)	Color Strength (K/S)
2	~60	~25	Low
10	~68	~58	Medium
12	Optimum	Optimum	High
20	~72	~65	High

Data synthesized from a study on Reactive Red 195. Values increased with alkali concentration, with optimal performance around 12 g/L.[3]

Table 3: Effect of Dyeing Temperature on Dye Fixation

Temperature (°C)	Dye Exhaustion (%)	Dye Fixation (%)	Remarks
30	52	18	Fixation is very poor at lower temperatures. [3]
60	-	-	Often the optimum temperature for bifunctional (MCT-VS) dyes, balancing fixation and hydrolysis.[12]
70	Optimum	Optimum	Determined as optimum for Reactive Red 195 in a specific study.[3]
>70	Decreases	Decreases	Affinity for the fiber decreases and hydrolysis increases, adversely affecting color yield.[1]

Experimental Protocols

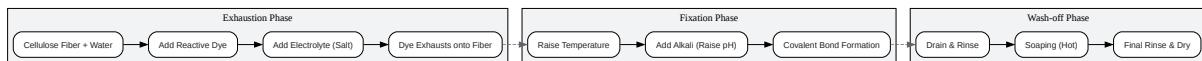
General Protocol for Exhaust Dyeing of Cotton with a Bireactive Dye (e.g., MCT-VS type)

This protocol outlines a standard laboratory procedure for dyeing cellulosic fabric.

- Fabric Preparation: Scour and bleach the cotton fabric to remove impurities and ensure uniform wettability.
- Dye Bath Preparation:
 - Prepare the dye bath with the required amount of water at a specific liquor ratio (e.g., 1:10).[3]
 - Add a sequestering agent to chelate any metal ions in the water.

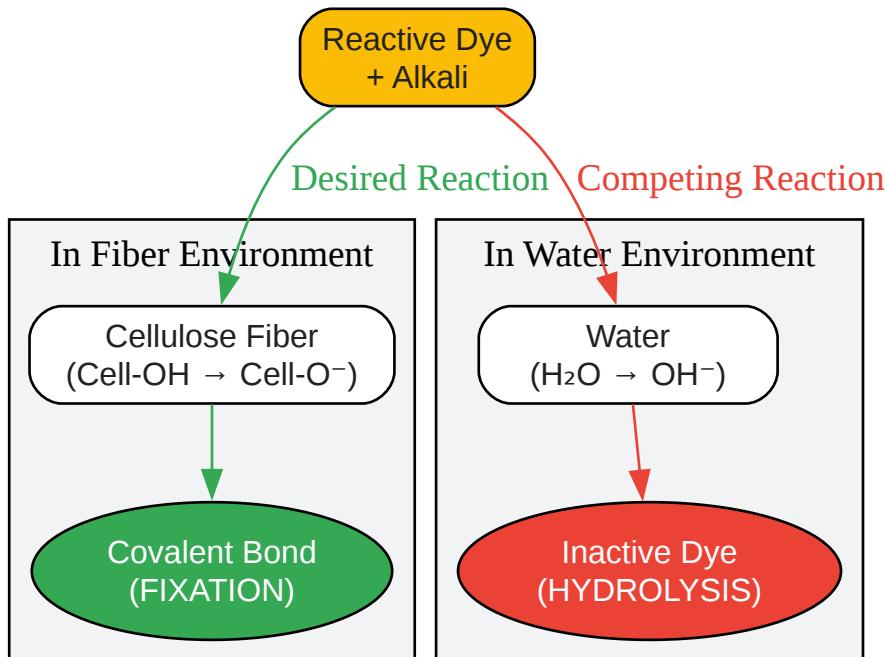
- Add the pre-dissolved reactive dye solution.
- Exhaustion Phase:
 - Introduce the fabric into the dye bath at room temperature.
 - Run the machine for 10-15 minutes to allow for even dye distribution.
 - Gradually add the required amount of electrolyte (e.g., Glauber's salt or NaCl) in portions over 20-30 minutes.[1]
 - Raise the temperature to the target dyeing temperature (e.g., 60°C).[12]
 - Continue running for 30-45 minutes to allow for dye exhaustion and migration.[1]
- Fixation Phase:
 - Check and adjust the temperature to the optimal fixation temperature (e.g., 60°C).
 - Gradually add the pre-dissolved alkali (e.g., soda ash) to the dye bath to raise the pH to the target level (e.g., 10.5-11).[1]
 - Continue the dyeing process for the recommended fixation time, typically 45-60 minutes. [1]
- Wash-off and Soaping:
 - Drain the dye bath.
 - Rinse the fabric with cold water to remove surface dye and chemicals.
 - Neutralize the fabric with a weak acid like acetic acid.[1]
 - Perform a soaping treatment at or near boil (e.g., 95°C) for 10-15 minutes with a suitable detergent to remove all unfixed and hydrolyzed dye.[16]
 - Rinse thoroughly with hot and then cold water until the rinse water is clear.
- Drying: Dry the dyed fabric.

Visualizations



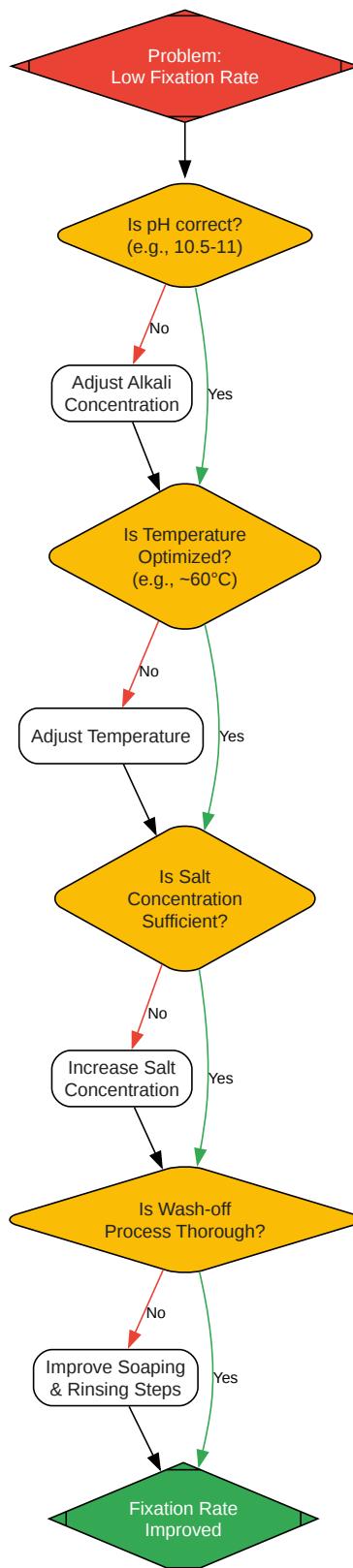
[Click to download full resolution via product page](#)

Caption: Workflow of the reactive dyeing process on cellulose fibers.



[Click to download full resolution via product page](#)

Caption: The competing reactions of dye fixation and hydrolysis.

[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for low reactive dye fixation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. textilelearner.net [textilelearner.net]
- 2. Dyeing Mechanism of Reactive dye [forum.daffodilvarsity.edu.bd]
- 3. Influence of Process Parameters on Exhaustion, Fixation and Color Strength in Dyeing of Cellulose Fiber with Reactive Dye [gavinpublishers.com]
- 4. Why reactive dyes have low fixation rate and poor color fastness! - TIANKUN Dye Manufacturer & Supplier [tiankunchemical.com]
- 5. sarex.com [sarex.com]
- 6. textileapex.com [textileapex.com]
- 7. Reactive printing and hydrolysis: Causes, effects, and solutions [textiletoday.com.bd]
- 8. banglajol.info [banglajol.info]
- 9. What Are The Difficulties in Dyeing Cotton with Reactive Dyes? - TIANKUN Dye Manufacturer & Supplier [tiankunchemical.com]
- 10. thaiscience.info [thaiscience.info]
- 11. austinpublishinggroup.com [austinpublishinggroup.com]
- 12. Why Should The Dyeing Temperature Of Reactive Dyes Be Controlled At About 60°? - News [colorfuldyes.com]
- 13. Dyeing of Cotton Material with Reactive Dyes| Dye Variable in Reactive Dyes - Fibre2Fashion [fibre2fashion.com]
- 14. researchgate.net [researchgate.net]
- 15. Causes and solutions of color difference of pure cotton reactive printing - Knowledge - Hangzhou Fucai Chem Co., Ltd [colorfuldyes.com]
- 16. autumnchem.com [autumnchem.com]
- 17. How to improve the color fastness of reactive dyes ? - TIANKUN Dye Manufacturer & Supplier [tiankunchemical.com]

- 18. researchgate.net [researchgate.net]
- 19. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Improving fixation rate of reactive dyes on cellulose fibers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1585502#improving-fixation-rate-of-reactive-dyes-on-cellulose-fibers\]](https://www.benchchem.com/product/b1585502#improving-fixation-rate-of-reactive-dyes-on-cellulose-fibers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com